

A Guide to the Spectroscopic Characterization of 2,4,5-Trifluorocinnamic Acid

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Compound of Interest

Compound Name: 2,4,5-Trifluorocinnamic acid

CAS No.: 694511-56-3

Cat. No.: B7724746

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This technical guide provides a detailed exploration of the spectroscopic characteristics of **2,4,5-Trifluorocinnamic acid**. Designed for researchers, scientists, and professionals in drug development, this document synthesizes theoretical principles with practical, field-proven insights to facilitate the unambiguous identification and characterization of this compound. While experimental spectra for **2,4,5-Trifluorocinnamic acid** are not widely available in the public domain, this guide constructs a robust predictive analysis based on the well-documented spectroscopic data of closely related analogs.

Introduction

2,4,5-Trifluorocinnamic acid (CAS No. 247170-17-8), with the molecular formula $C_9H_5F_3O_2$, belongs to the class of substituted cinnamic acids.^[1] These compounds are of significant interest in medicinal chemistry and materials science due to their diverse biological activities and potential as building blocks for novel polymers and photosensitive materials. The precise substitution pattern of three fluorine atoms on the phenyl ring profoundly influences the molecule's electronic properties, reactivity, and ultimately, its spectroscopic signature. Accurate interpretation of its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry

(MS) data is therefore paramount for confirming its structure, assessing purity, and understanding its chemical behavior.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework and probing the immediate electronic environment of the fluorine atoms. For **2,4,5-Trifluorocinnamic acid**, a combination of ^1H , ^{13}C , and ^{19}F NMR is required for a complete structural assignment.

Experimental Protocol: NMR Data Acquisition

- **Sample Preparation:** Dissolve 5-10 mg of **2,4,5-Trifluorocinnamic acid** in approximately 0.7 mL of a suitable deuterated solvent (e.g., DMSO- d_6 or CDCl_3). The choice of solvent is critical; DMSO- d_6 is often preferred for carboxylic acids to ensure the acidic proton is observable.^[2]
- **Instrumentation:** Utilize a high-field NMR spectrometer (e.g., 400 MHz or higher) equipped with a broadband probe capable of detecting ^1H , ^{13}C , and ^{19}F nuclei.
- **^1H NMR Acquisition:** Acquire a standard one-dimensional ^1H spectrum. Key parameters include a sufficient number of scans for a good signal-to-noise ratio, a spectral width covering 0-13 ppm, and a relaxation delay of at least 1-2 seconds.
- **^{13}C NMR Acquisition:** Acquire a proton-decoupled ^{13}C spectrum. An extended acquisition time or a larger sample quantity may be necessary due to the low natural abundance of ^{13}C .
- **^{19}F NMR Acquisition:** Acquire a proton-decoupled ^{19}F spectrum. A wide spectral width is recommended due to the high sensitivity of fluorine chemical shifts to the chemical environment.^[3]
- **Data Processing:** Process the raw data (Free Induction Decay - FID) by applying Fourier transformation, phase correction, and baseline correction. Reference the spectra internally to the residual solvent peak or an internal standard like Tetramethylsilane (TMS).

Predicted ^1H NMR Spectral Data

The ^1H NMR spectrum is expected to show signals for the two vinylic protons and the two aromatic protons. The carboxylic acid proton will appear as a broad singlet at a downfield chemical shift (>12 ppm), especially in DMSO-d_6 .

Predicted Signal	Multiplicity	Chemical Shift (δ , ppm)	Coupling Constants (J, Hz)	Assignment
H- α	Doublet	$\sim 6.5 - 6.7$	$J_{\text{H}\alpha\text{-H}\beta} \approx 16$	Proton on the carbon α to the carboxyl group
H- β	Doublet	$\sim 7.6 - 7.8$	$J_{\text{H}\alpha\text{-H}\beta} \approx 16$	Proton on the carbon β to the carboxyl group
H-3	Doublet of Doublets	$\sim 7.4 - 7.6$	$J_{\text{H3-F4}} (\text{ortho}) \approx 8-10$, $J_{\text{H3-F2}} (\text{meta}) \approx 5-7$	Aromatic proton at position 3
H-6	Doublet of Doublets	$\sim 7.8 - 8.0$	$J_{\text{H6-F5}} (\text{ortho}) \approx 8-10$, $J_{\text{H6-F4}} (\text{meta}) \approx 5-7$	Aromatic proton at position 6
-COOH	Broad Singlet	>12	-	Carboxylic acid proton

Rationale: The large coupling constant (~ 16 Hz) between H- α and H- β is characteristic of a trans configuration of the double bond.^[2] The aromatic protons (H-3 and H-6) will be split by the adjacent fluorine atoms, resulting in complex multiplets (doublet of doublets).

Predicted ^{13}C NMR Spectral Data

The ^{13}C NMR spectrum will display nine distinct signals. The carbons directly bonded to fluorine will appear as doublets due to one-bond C-F coupling, which is typically very large.

Predicted Signal	Chemical Shift (δ , ppm)	C-F Coupling ($^1J_{CF}$, Hz)	Assignment
C=O	~167 - 170	-	Carboxylic acid carbonyl
C- α	~118 - 122	-	Vinyl carbon α to COOH
C- β	~140 - 144	-	Vinyl carbon β to COOH
C-1	~120 - 125	Doublet (from F-2)	Aromatic carbon attached to the vinyl group
C-2	~155 - 160	~240 - 260	Aromatic carbon attached to F-2
C-3	~115 - 120	Doublet (from F-4)	Aromatic carbon at position 3
C-4	~150 - 155	~240 - 260	Aromatic carbon attached to F-4
C-5	~145 - 150	~240 - 260	Aromatic carbon attached to F-5
C-6	~110 - 115	Doublet (from F-5)	Aromatic carbon at position 6

Rationale: Carbons directly attached to fluorine (C-2, C-4, C-5) will exhibit large one-bond coupling constants ($^1J_{CF}$) and will be significantly shifted downfield.[2] Other carbons in the aromatic ring will show smaller two- or three-bond couplings to the fluorine atoms.

Predicted ^{19}F NMR Spectral Data

The ^{19}F NMR spectrum is crucial for confirming the substitution pattern. Three distinct signals are expected, each corresponding to one of the fluorine atoms on the aromatic ring.

Predicted Signal	Multiplicity	Chemical Shift (δ , ppm)	Coupling Constants (J, Hz)
F-2	Doublet of Doublets	-110 to -130	JF2-F(neighbor), JF2-H3
F-4	Doublet of Doublets	-130 to -150	JF4-F(neighbor), JF4-H3, JF4-H6
F-5	Doublet of Doublets	-140 to -160	JF5-F(neighbor), JF5-H6

Rationale: The chemical shifts of fluorine are highly sensitive to their position on the aromatic ring.[3] Each fluorine signal will be split by neighboring fluorine and hydrogen atoms, leading to complex multiplets. The precise analysis of these coupling patterns confirms the 2,4,5-substitution.

Infrared (IR) Spectroscopy

IR spectroscopy provides valuable information about the functional groups present in the molecule. The spectrum of **2,4,5-Trifluorocinnamic acid** will be dominated by absorptions from the carboxylic acid, the alkene, and the fluorinated aromatic ring.

Experimental Protocol: IR Data Acquisition

- **Sample Preparation:** For a solid sample, the Attenuated Total Reflectance (ATR) technique is most convenient. Place a small amount of the powdered sample directly on the ATR crystal. Alternatively, prepare a KBr pellet by grinding ~1 mg of the sample with ~100 mg of dry KBr powder and pressing it into a transparent disk.
- **Data Acquisition:** Record the spectrum using an FTIR spectrometer, typically over the range of 4000 to 400 cm^{-1} .
- **Background Correction:** A background spectrum (of the empty ATR crystal or a pure KBr pellet) must be recorded and subtracted from the sample spectrum.

Predicted IR Spectral Data

The key diagnostic bands are summarized in the table below.

Wavenumber (cm ⁻¹)	Intensity	Vibration Type	Functional Group
2500-3300	Broad, Strong	O-H stretch	Carboxylic acid
~1700-1680	Strong, Sharp	C=O stretch	Conjugated Carboxylic acid
~1630	Medium	C=C stretch	Alkene
~1600, ~1500	Medium	C=C stretch	Aromatic ring
1300-1000	Strong, Multiple Bands	C-F stretch	Aryl-Fluoride
~980	Medium	=C-H bend (out-of-plane)	trans-Alkene

Rationale: The broad O-H stretch is characteristic of the hydrogen-bonded carboxylic acid dimer.[4] The C=O stretch appears at a slightly lower wavenumber than a non-conjugated acid due to conjugation with the C=C bond and the aromatic ring.[4] The presence of multiple strong bands in the 1300-1000 cm⁻¹ region is a strong indicator of C-F bonds.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of the molecule, further confirming its identity.

Experimental Protocol: MS Data Acquisition

- **Ionization Method:** Electrospray ionization (ESI) is a suitable soft ionization technique for carboxylic acids, typically yielding the deprotonated molecule [M-H]⁻ in negative ion mode or the protonated molecule [M+H]⁺ in positive ion mode.
- **Sample Introduction:** The sample, dissolved in a suitable solvent like methanol or acetonitrile, is introduced into the mass spectrometer via direct infusion or through an LC system.

- **Mass Analysis:** A high-resolution mass analyzer (e.g., Time-of-Flight (TOF) or Orbitrap) is used to determine the accurate mass of the molecular ion, allowing for the confirmation of the elemental composition.
- **Tandem MS (MS/MS):** To obtain structural information, the molecular ion can be selected and fragmented (e.g., via collision-induced dissociation - CID) to produce a characteristic fragmentation pattern.

Predicted Mass Spectral Data

The molecular weight of **2,4,5-Trifluorocinnamic acid** ($C_9H_5F_3O_2$) is 202.13 g/mol .[\[1\]](#)

- **High-Resolution MS:** The exact mass of the neutral molecule is 202.02417 Da. In ESI negative mode, the $[M-H]^-$ ion would be observed at m/z 201.01689.[\[5\]](#) In ESI positive mode, the $[M+H]^+$ ion would be observed at m/z 203.03145.[\[5\]](#)
- **Fragmentation (MS/MS):** The fragmentation of the $[M-H]^-$ ion is expected to proceed via the loss of CO_2 (44 Da), a characteristic fragmentation for carboxylic acids, leading to a fragment ion at m/z 157.

Visualization of MS Fragmentation

The primary fragmentation pathway in negative ion mode is the loss of carbon dioxide.



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Caption: Predicted ESI-MS/MS fragmentation of **2,4,5-Trifluorocinnamic acid**.

Conclusion

This guide outlines a comprehensive, multi-technique approach for the spectroscopic characterization of **2,4,5-Trifluorocinnamic acid**. By combining the predictive power of 1H , ^{13}C , and ^{19}F NMR, the functional group information from IR spectroscopy, and the molecular weight and fragmentation data from mass spectrometry, researchers can confidently verify the

structure and purity of this important fluorinated compound. The provided protocols and predicted data, grounded in the analysis of analogous structures, offer a reliable framework for experimental design and data interpretation.

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